

An In-depth Technical Guide to the Characterization of Mordant Yellow 10

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Compound of Interest

Compound Name: Mordant Yellow 10

Cat. No.: B1146792

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This technical guide provides a comprehensive overview of the core analytical techniques used for the characterization of **Mordant Yellow 10** (C.I. 14010). It includes detailed experimental protocols, tabulated quantitative data, and workflow diagrams to support research, quality control, and analytical development activities. Given its classification as an impurity in certain pharmaceutical products, a thorough understanding of its properties is critical.^[1]

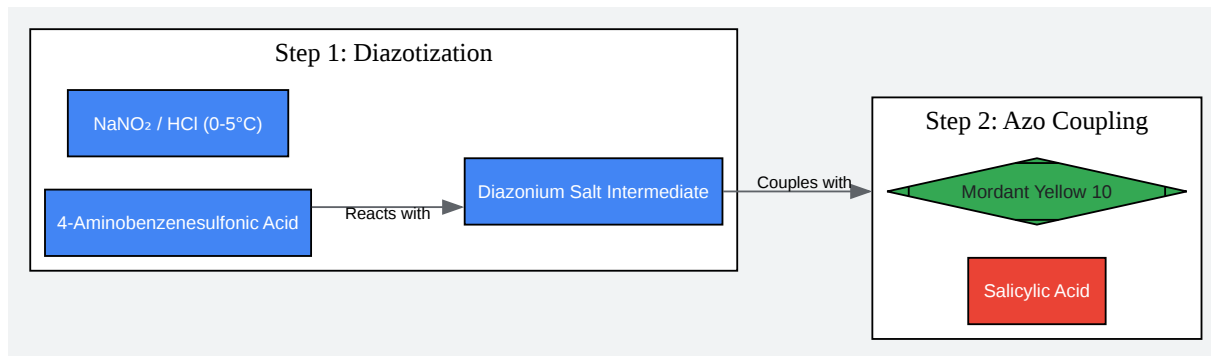
Physicochemical Properties

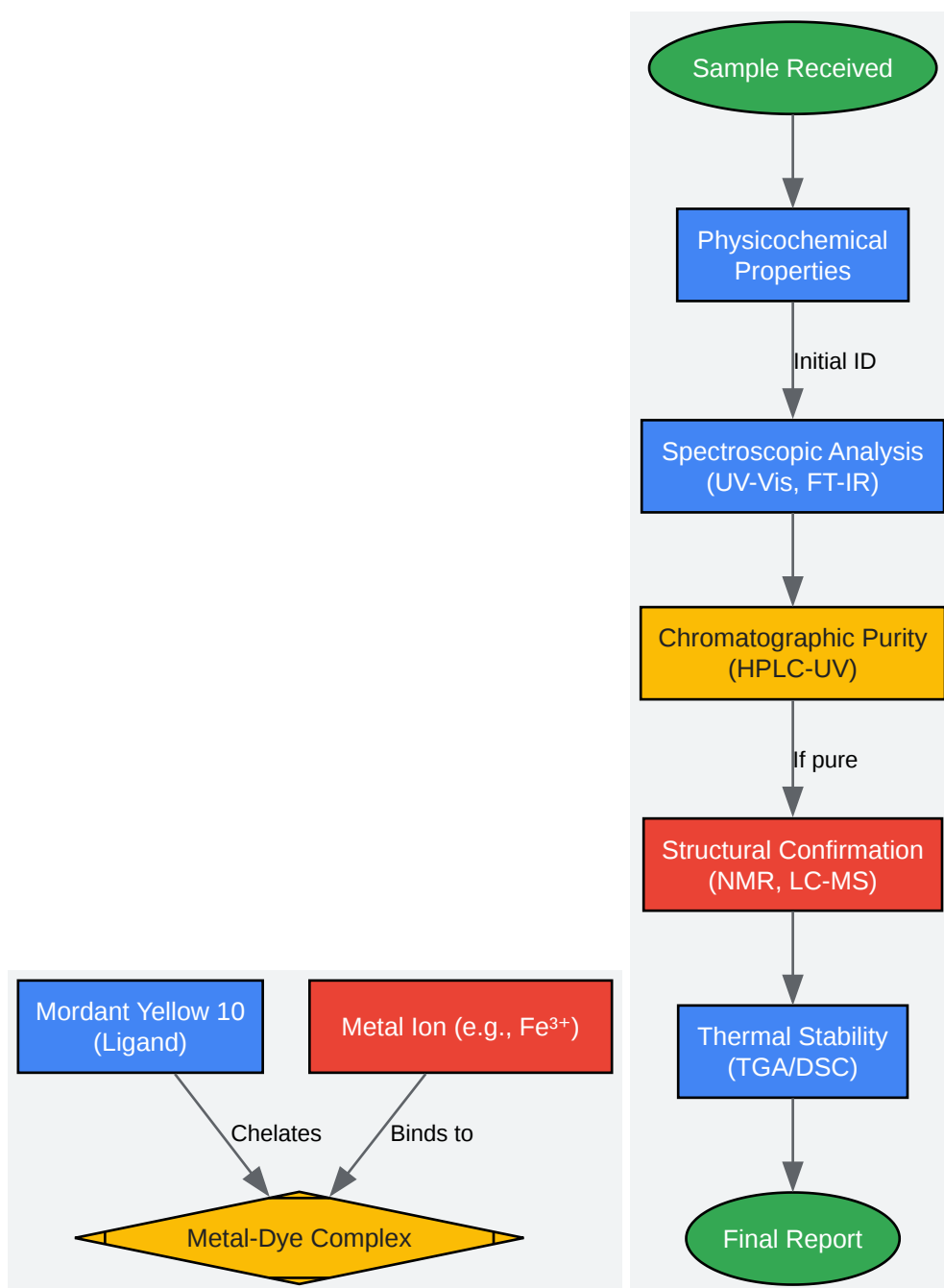
Mordant Yellow 10 is a single azo dye known for its use in the textile industry and as an analytical reagent for metal determination.^{[2][3]} Its fundamental properties are summarized below.

Property	Value	Reference
C.I. Name	Mordant Yellow 10, 14010	[2][4]
CAS Number	6054-99-5	[2][5][6]
Molecular Formula	C ₁₃ H ₈ N ₂ Na ₂ O ₆ S	[2][5][6][7]
Molecular Weight	366.26 g/mol	[2][5][7][8]
IUPAC Name (Free Acid)	2-hydroxy-5-[(4-sulfophenyl)diazenyl]benzoic acid	[1]
Appearance	Deep yellow to brown crystalline powder	[2][5][7]
Melting Point	>284°C (with decomposition)	[5][7]
Solubility	Soluble in water; slightly soluble in heated DMSO and methanol	[2][5][7]

Synthesis and Metal Chelation Pathways

The characterization of **Mordant Yellow 10** often begins with confirming its synthesis pathway, a two-step process involving diazotization and azo coupling.[2][9][10] Furthermore, its function as a mordant dye is based on its ability to form stable coordination complexes with metal ions, a key characteristic to verify.[9]





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